

Spectroscopic Profile of 4-Hexynoic Acid: A Technical Guide

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Compound of Interest

Compound Name: 4-Hexynoic acid

CAS No.: 41143-12-8

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key spectroscopic data for **4-hexynoic acid** ($C_6H_8O_2$; Molar Mass: 112.13 g/mol), a medium-chain fatty acid of interest in various chemical and pharmaceutical research contexts. The following sections detail its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) characteristics, supported by detailed experimental protocols and a workflow diagram for spectroscopic analysis.

Data Presentation

The quantitative spectroscopic data for **4-hexynoic acid** are summarized in the tables below. It is important to note that while ^{13}C NMR, IR, and MS data are based on experimental spectra available in databases, a complete experimental 1H NMR spectrum is not readily available in the public domain. Therefore, the 1H NMR data presented is a prediction based on established chemical shift theory and spectral data of analogous compounds.

Table 1: Predicted ^1H NMR Spectroscopic Data for 4-Hexynoic Acid

Solvent: Chloroform-d (CDCl_3) Reference: Tetramethylsilane (TMS)

Proton Assignment (Structure)	Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration
H-OOC-	~11.0 - 12.0	Broad Singlet	1H
-CH ₂ -COOH	2.55	Triplet	2H
-C $\equiv$ C-CH ₂ -	2.35	Quartet	2H
CH ₃ -C $\equiv$ C-	1.78	Triplet	3H

Note: The chemical shift of the carboxylic acid proton is highly dependent on solvent and concentration and may appear as a very broad signal or be unobserved due to proton exchange.

Table 2: ^{13}C NMR Spectroscopic Data for 4-Hexynoic Acid

Solvent: Methanol-d₄ (CD_3OD)[1] Reference: Tetramethylsilane (TMS)

Carbon Assignment (Structure)	Chemical Shift (δ , ppm)
-COOH	~177
-C $\equiv$ C-CH ₃	~79
-CH ₂ -C $\equiv$ C-	~74
-CH ₂ -COOH	~34
-CH ₂ -C $\equiv$ C-	~15
CH ₃ -C $\equiv$ C-	~3

Note: Data is interpreted from the spectrum available on SpectraBase.[1]

Table 3: Key Infrared (IR) Absorption Data for 4-Hexynoic Acid

Wavenumber (cm ⁻¹)	Intensity	Vibrational Mode	Functional Group
3300 - 2500	Broad, Strong	O-H Stretch	Carboxylic Acid
2980 - 2850	Medium	C-H Stretch	Alkyl (CH ₃ , CH ₂)
~2250	Weak - Medium	C≡C Stretch	Internal Alkyne
1715 - 1700	Strong	C=O Stretch	Carboxylic Acid
~1430	Medium	O-H Bend	Carboxylic Acid
~1250	Medium	C-O Stretch	Carboxylic Acid

Table 4: Mass Spectrometry (MS) Data for 4-Hexynoic Acid

Ionization Method: Electron Ionization (EI)

m/z (Mass/Charge Ratio)	Proposed Fragment Identity	Notes
112	[C ₆ H ₈ O ₂] ^{+•}	Molecular Ion (M ^{+•})
97	[M - CH ₃] ⁺	Loss of a methyl radical
67	[M - COOH] ⁺	Loss of the carboxyl group
52	[C ₄ H ₄] ⁺	Fragment from cleavage of the alkyl chain
45	[COOH] ⁺	Carboxyl cation

Note: Fragmentation patterns are predicted based on typical behavior of unsaturated carboxylic acids under electron ionization.

Experimental Protocols

The following are detailed methodologies representative of the procedures used to obtain the spectroscopic data presented.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Sample Preparation:** Approximately 10-20 mg of **4-hexynoic acid** is dissolved in 0.6-0.7 mL of a deuterated solvent (e.g., CDCl_3 or CD_3OD) in a 5 mm NMR tube. A small amount of tetramethylsilane (TMS) is added as an internal standard for chemical shift referencing (0 ppm).
- **^1H NMR Acquisition:** The ^1H NMR spectrum is acquired on a 400 MHz (or higher) spectrometer. A standard single-pulse experiment is used with a 30° pulse angle. Typically, 16 to 64 scans are accumulated to achieve an adequate signal-to-noise ratio, with a relaxation delay of 1-2 seconds between scans.
- **^{13}C NMR Acquisition:** The ^{13}C NMR spectrum is acquired on the same spectrometer, operating at a corresponding frequency (e.g., 100 MHz for a 400 MHz ^1H instrument). A proton-decoupled pulse program is used to simplify the spectrum to single lines for each unique carbon atom. Due to the low natural abundance of ^{13}C , a larger number of scans (e.g., 1024 or more) and a longer relaxation delay (2-5 seconds) are typically required.
- **Data Processing:** The raw data (Free Induction Decay, FID) is Fourier transformed, phase-corrected, and baseline-corrected using appropriate software. The chemical shifts are then calibrated relative to the TMS signal.

Infrared (IR) Spectroscopy

- **Sample Preparation:** As **4-hexynoic acid** is a liquid at room temperature, a thin film is prepared by placing a drop of the neat liquid between two potassium bromide (KBr) or sodium chloride (NaCl) salt plates. Alternatively, for a solid sample, a KBr pellet is prepared by grinding a small amount of the sample with KBr powder and pressing it into a transparent disk.
- **Data Acquisition:** The prepared sample is placed in the sample holder of a Fourier-Transform Infrared (FTIR) spectrometer. The spectrum is typically recorded over a range of 4000 to 400 cm^{-1} . A background spectrum of the empty sample holder (or pure KBr pellet) is recorded first and automatically subtracted from the sample spectrum.

- **Data Processing:** The resulting interferogram is Fourier transformed to produce the final IR spectrum, which is plotted as transmittance or absorbance versus wavenumber (cm^{-1}).

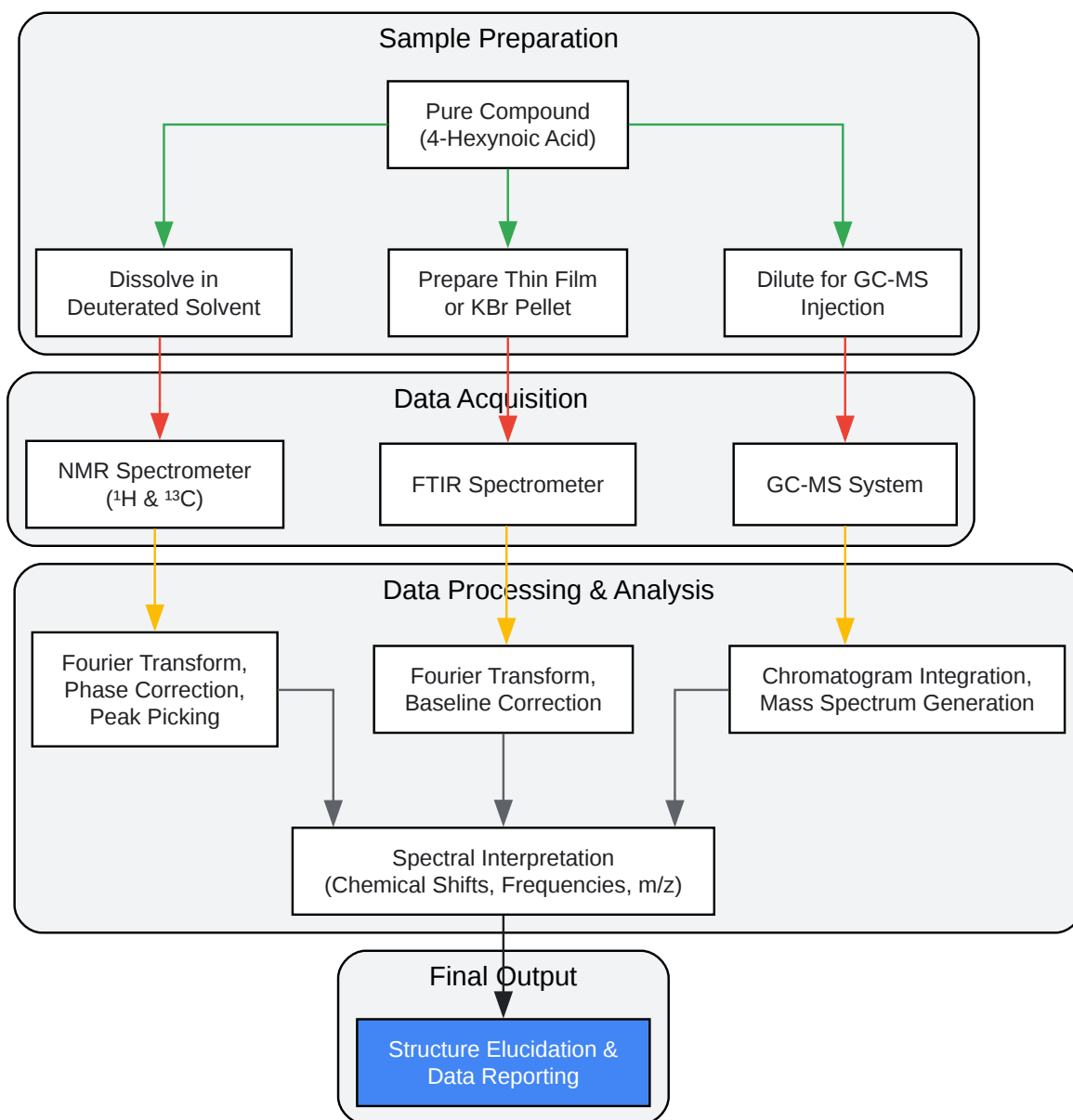
Mass Spectrometry (MS)

- **Sample Introduction and Ionization:** For a volatile compound like **4-hexynoic acid**, Gas Chromatography-Mass Spectrometry (GC-MS) is a common method. The sample is injected into a gas chromatograph, where it is vaporized and separated from any impurities. The separated compound then enters the ion source of the mass spectrometer. In the ion source, electron ionization (EI) is typically used, where the molecules are bombarded with a high-energy electron beam (e.g., 70 eV), causing them to ionize and fragment.
- **Mass Analysis:** The resulting positively charged ions (the molecular ion and various fragments) are accelerated into a mass analyzer (e.g., a quadrupole). The mass analyzer separates the ions based on their mass-to-charge ratio (m/z).
- **Detection:** The separated ions are detected, and their abundance is recorded. The resulting data is plotted as a mass spectrum, showing the relative intensity of each ion versus its m/z value.

Visualization of Spectroscopic Workflow

The following diagram illustrates the general workflow for the spectroscopic analysis of a chemical compound like **4-hexynoic acid**.

General Workflow for Spectroscopic Analysis

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Caption: General workflow for spectroscopic analysis.

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References

- 1. dev.spectrabase.com [dev.spectrabase.com]
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